

Essential Safety and Handling Guide for FE 203799 (Apraglutide)

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Compound of Interest

Compound Name: FE 203799

Cat. No.: B612742

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This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **FE 203799**, also known as Apraglutide. The following procedures are designed to ensure a safe laboratory environment and proper management of this synthetic peptide.

Personal Protective Equipment (PPE) and Safe Handling

When handling **FE 203799**, it is imperative to use appropriate personal protective equipment and follow safe laboratory practices to prevent exposure. The substance should only be handled by qualified personnel experienced in working with potent compounds in a well-equipped facility.^[1]

Recommended PPE and Handling Precautions:

Equipment/Practice	Specification	Rationale
Ventilation	Use in an area with appropriate exhaust ventilation.	To minimize inhalation of dust or aerosols.[1]
Eye Protection	Safety glasses with side shields or goggles.	To prevent contact with eyes. [1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	To avoid skin contact.[1]
Body Protection	Laboratory coat.	To protect personal clothing and skin.
Respiratory Protection	Not required under normal use with adequate ventilation. Use a NIOSH-approved respirator if dust or aerosol formation is likely.	To prevent inhalation.
General Hygiene	Avoid inhalation, and contact with eyes and skin. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.	To prevent accidental ingestion and exposure.[1]

First Aid Measures

In the event of exposure to **FE 203799**, immediate action is critical. The following first aid measures should be taken, and a physician should be consulted promptly.[1]

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[1]
Skin Contact	Remove contaminated clothing and shoes. Rinse the affected skin area thoroughly with large amounts of water. Seek medical attention.[1]
Inhalation	Move the exposed individual to fresh air immediately. If breathing is difficult, provide cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation. Seek immediate medical attention.[1]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[1]

Storage and Stability

Proper storage is essential to maintain the integrity of **FE 203799**.

Parameter	Specification
Storage Temperature (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month.[2]
Storage Conditions	Store in a sealed container, protected from moisture.[2]
Solubility	Soluble in DMSO (100 mg/mL).[3]
Molecular Weight (Free Base)	3765.25 g/mol .[1]

Fire and Spill Response

Fire Fighting:

- Suitable Extinguishing Media: Use water spray, dry chemical, foam, or carbon dioxide.[1]
- Specific Hazards: During a fire, irritating fumes may be emitted.[1]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus and full protective clothing.[1]

Spill Response:

- Ensure adequate ventilation.
- Wear appropriate PPE as outlined in Section 1.
- Avoid generating dust.
- Carefully sweep or scoop up the spilled material and place it in a designated, sealed container for disposal.
- Clean the spill area thoroughly with an appropriate solvent and then with soap and water.

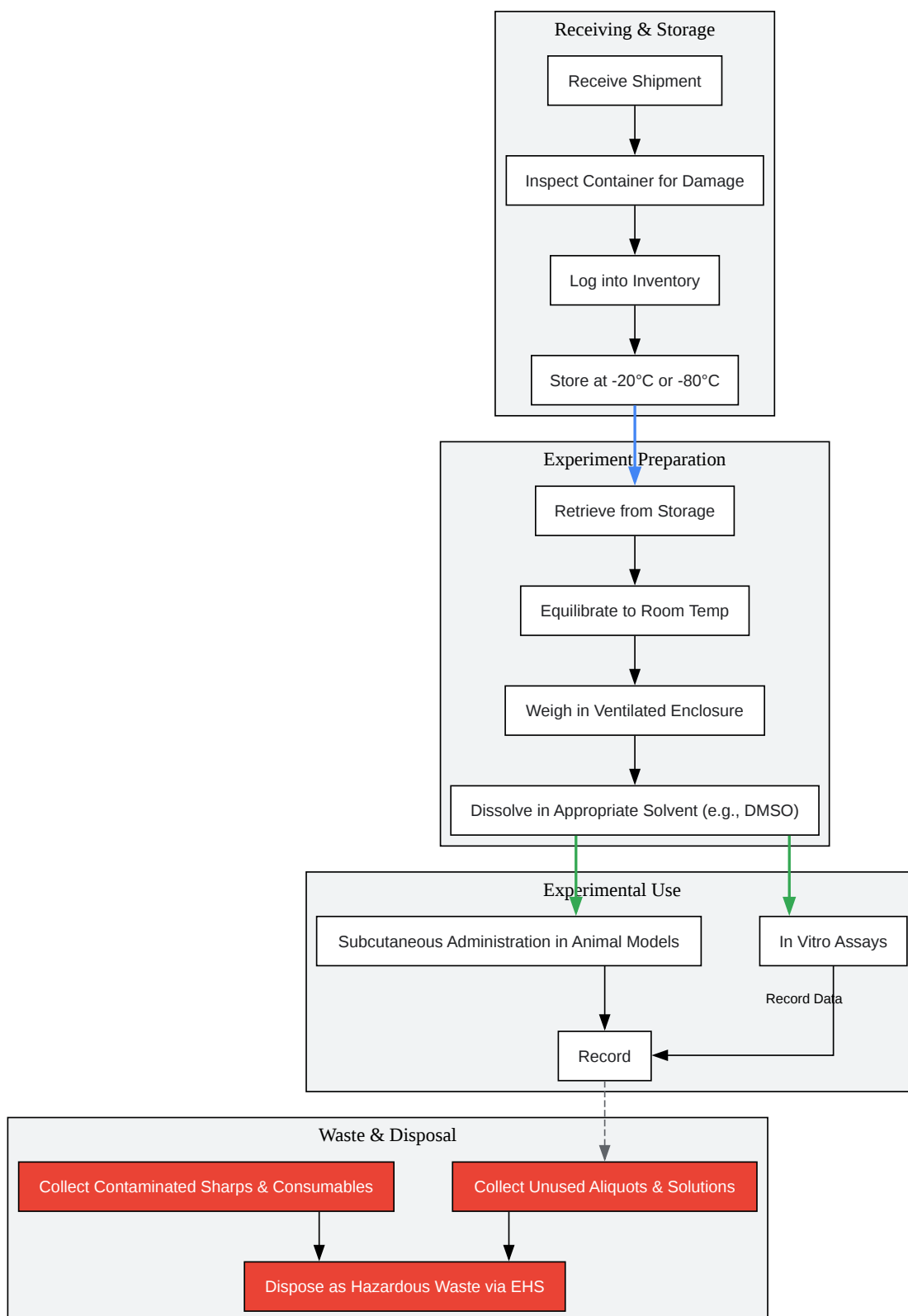
Disposal Plan

While specific disposal instructions for **FE 203799** are not detailed in the provided search results, general best practices for the disposal of peptide-based research chemicals should be followed. All disposal activities must comply with local, state, and federal environmental regulations.

- Unused Material: Dispose of as hazardous chemical waste. Do not allow it to enter the sewer system.
- Contaminated Materials: Any materials that have come into contact with **FE 203799**, such as gloves, pipette tips, and containers, should be considered contaminated and disposed of as hazardous waste.
- Consultation: It is crucial to consult with your institution's Environmental Health and Safety (EHS) department for specific guidance on chemical waste disposal.

Experimental Workflow and Handling Protocol

The following diagram illustrates the standard workflow for handling **FE 203799** in a laboratory setting, from receipt to disposal.



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Caption: Workflow for handling **FE 203799** from receipt to disposal.

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References

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